

Analytical Standards and Protocols for the Quantification of Dimethipin

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Compound of Interest

Compound Name: *Dimethipin*

Cat. No.: *B166068*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **Dimethipin** in various matrices. The primary focus is on a validated Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) method for which extensive data is available. General protocols for sample preparation from environmental matrices are also provided.

Physicochemical Properties of Dimethipin

A thorough understanding of the physicochemical properties of **Dimethipin** is fundamental for the development of analytical methods.

Property	Value	Reference
Chemical Name	2,3-dihydro-5,6-dimethyl-1,4-dithiin 1,1,4,4-tetraoxide	[1][2]
CAS Number	55290-64-7	[1]
Molecular Formula	C ₆ H ₁₀ O ₄ S ₂	[1]
Molecular Weight	210.27 g/mol	[1]
Appearance	Colorless crystals with a mild odor	[1]
Melting Point	167-169 °C	[1]
Boiling Point	319.8 °C (estimate)	[1]
Density	1.59 g/cm ³ (at 23 °C)	[1]
Vapor Pressure	4.87 x 10 ⁻⁹ mmHg (at 25 °C)	[1]
Solubility in Water	4.6 g/L (at 25 °C)	[1]
Solubility in Organic Solvents (at 25 °C)	Acetonitrile: 180 g/L, Methanol: 10.7 g/L, Toluene: 8.979 g/L	[1]

Analytical Standards

High-purity analytical reference standards are essential for accurate quantification.

Product Name	Supplier	Purity	Catalog Number
Dimethipin	Dr. Ehrenstorfer	99%	-
Dimethipin	AccuStandard	-	P-483S (100 µg/mL in MeOH), P-483N (Neat)
Dimethipin	LGC Standards	-	-
Dimethipin	Fujifilm Wako Chemicals	-	046-25521

Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) Method

This method has been validated for the analysis of **Dimethipin** in animal-based food products and is presented here as the primary analytical protocol.[\[3\]](#)[\[4\]](#)

Instrumentation and Parameters

Parameter	Specification
Gas Chromatograph	Agilent Intuvo 9000 GC system
Mass Spectrometer	Agilent 7000D GC/MS TQ detector
Column	HP-5MS capillary column (30 m × 0.25 mm I.D. × 0.25 µm)
Injection Volume	1 µL
Injector Temperature	280 °C
Carrier Gas	Helium
Oven Temperature Program	Initial 80°C for 2 min, ramp to 200°C at 20°C/min (hold 1 min), then to 300°C at 25°C/min (hold 2 min)
Ionization Mode	Electron Ionization (EI)
MS/MS Transitions	Precursor ion: 210 m/z, Product ions: 118 m/z (quantification), 79 m/z (confirmation)

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a streamlined approach for the extraction and cleanup of pesticide residues from complex matrices.[\[3\]](#)[\[5\]](#)

Protocol for Animal-Based Food Products:

- Weigh 10 g of homogenized sample into a 50 mL centrifuge tube.

- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS salt packet (e.g., AOAC, EN, or original unbuffered).
- Vortex vigorously for 1 minute.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- Transfer the supernatant to a dispersive solid-phase extraction (d-SPE) tube containing primary secondary amine (PSA) and C18 sorbents.
- Vortex for 30 seconds.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- Transfer the cleaned extract for GC-MS/MS analysis.

General Protocol for Soil Samples:

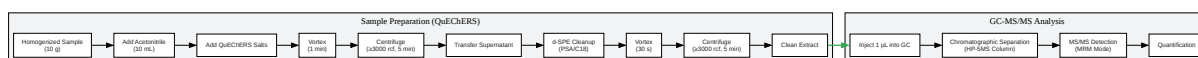
The QuEChERS method can be adapted for soil matrices.[\[5\]](#)[\[6\]](#)

- Weigh 10-15 g of soil into a 50 mL centrifuge tube.
- Add a specific volume of water to hydrate the soil, followed by acetonitrile.
- Add QuEChERS salts.
- Follow steps 4-9 from the protocol for animal-based food products. Note: The type and amount of d-SPE sorbent may need to be optimized based on the soil type.

Method Validation Data (Animal-Based Food Products)

Matrix	Linearity (R^2)	Limit of Quantification (LOQ) (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
Chicken	≥ 0.998	0.005	88.8 - 110.0	≤ 11.97
Pork	≥ 0.998	0.005	88.8 - 110.0	≤ 11.97
Beef	≥ 0.998	0.005	88.8 - 110.0	≤ 11.97
Egg	≥ 0.998	0.005	88.8 - 110.0	≤ 11.97
Milk	≥ 0.998	0.005	88.8 - 110.0	≤ 11.97

Experimental Workflow for GC-MS/MS Analysis



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Caption: Workflow for **Dimethipin** analysis by GC-MS/MS.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

While a specific, validated HPLC-UV method for **Dimethipin** was not identified in the literature search, a general reverse-phase HPLC-UV method can be developed based on the analyte's properties. The following protocol is a suggested starting point and would require full validation.

Proposed HPLC-UV Parameters

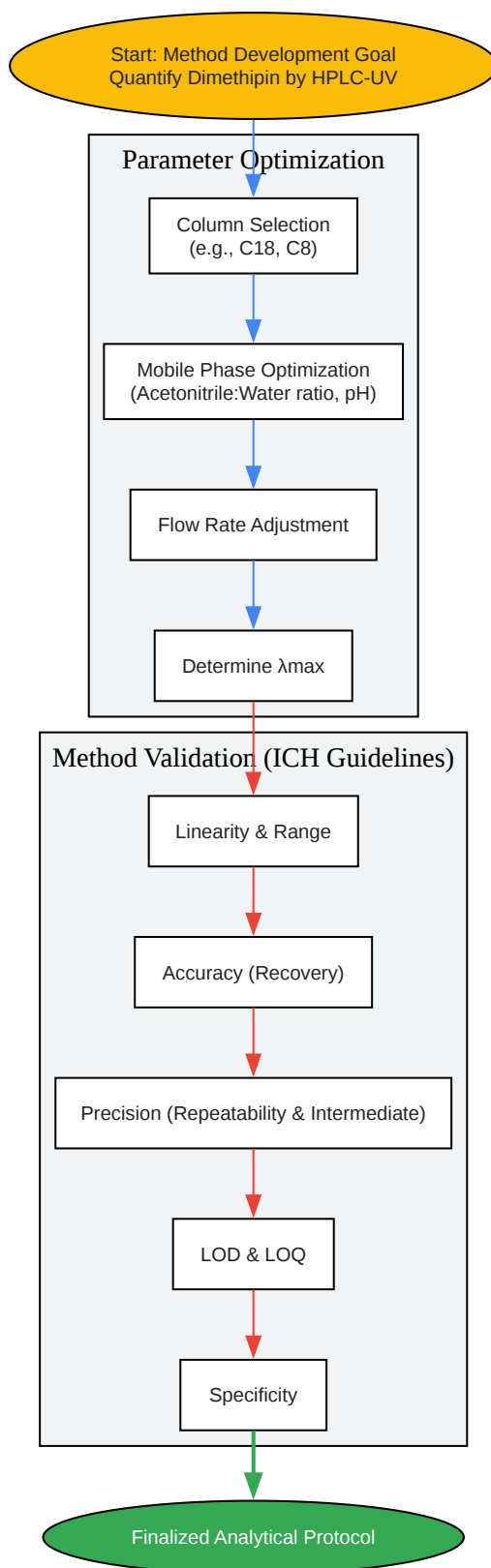
Parameter	Suggested Specification
HPLC System	Standard HPLC with UV detector
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and water gradient
Flow Rate	1.0 mL/min
Detection Wavelength	To be determined by UV scan (likely in the low UV range, e.g., 210-230 nm)
Injection Volume	20 µL

Sample Preparation: Solid-Phase Extraction (SPE) for Water Samples

A general SPE protocol for the extraction of pesticides from water is as follows.[\[7\]](#)[\[8\]](#)

- Condition a C18 SPE cartridge with methanol followed by water.
- Load the water sample (e.g., 500 mL) onto the cartridge.
- Wash the cartridge to remove interferences.
- Elute the **Dimethipin** with a suitable organic solvent (e.g., acetonitrile or ethyl acetate).
- Evaporate the eluate to dryness and reconstitute in the mobile phase for HPLC analysis.

Logical Workflow for HPLC-UV Method Development



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Caption: Logical workflow for HPLC-UV method development.

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